

Technical Brief on 2-Amino-4-hydroxy-8-methylquinoline (CAS: 860715-42-0)

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Compound of Interest

Compound Name: 2-Amino-4-hydroxy-8-methylquinoline

Cat. No.: B3331837

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information on **2-Amino-4-hydroxy-8-methylquinoline**. A comprehensive search of scientific literature and databases did not yield in-depth studies, experimental protocols, or detailed biological activity data for this specific compound. Therefore, the creation of a full technical guide or whitepaper with extensive experimental details and pathway visualizations is not feasible at this time. The information presented herein is based on data from chemical suppliers and databases and should be used for informational purposes only.

Introduction

2-Amino-4-hydroxy-8-methylquinoline is a heterocyclic organic compound belonging to the quinoline family.[1][2] Quinolines are a well-known class of compounds with a wide range of biological activities, and their derivatives are investigated for various therapeutic applications. [3] However, the specific properties and potential applications of the 8-methyl substituted variant, **2-Amino-4-hydroxy-8-methylquinoline**, are not well-documented in peer-reviewed scientific literature.

Physicochemical Properties

The fundamental physicochemical properties of **2-Amino-4-hydroxy-8-methylquinoline** are available from various chemical databases and suppliers. This data is primarily predicted

through computational models.

Property	Value	Source
CAS Number	860715-42-0	[1] [2] [4] [5]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	[1] [2]
Molecular Weight	174.203 g/mol	[1] [2]
Boiling Point (Predicted)	393.9 ± 37.0 °C	[4]
Density (Predicted)	1.302 ± 0.06 g/cm ³	[4]
pKa (Predicted)	4.81 ± 0.40	[4]
InChI	InChI=1S/C10H10N2O/c1-6-3-2-4-7-8(13)5-9(11)12-10(6)7/h2-5H,1H3,(H3,11,12,13)	[1]
Canonical SMILES	<chem>CC1=C2C(=CC=C1)C(=O)C=C(N2)N</chem>	[1]

Synthesis and Availability

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Amino-4-hydroxy-8-methylquinoline** are not readily available. The compound is listed as a building block by several chemical suppliers, indicating its commercial availability for research purposes.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Biological Activity and Mechanism of Action

As of the date of this document, there is no published research detailing the biological activity, pharmacological properties, or mechanism of action for **2-Amino-4-hydroxy-8-methylquinoline**. While the broader class of quinoline derivatives has been explored for various biological activities, including antimicrobial and anticancer properties, no such data exists for this specific molecule.[\[3\]](#)

Experimental Protocols and Signaling Pathways

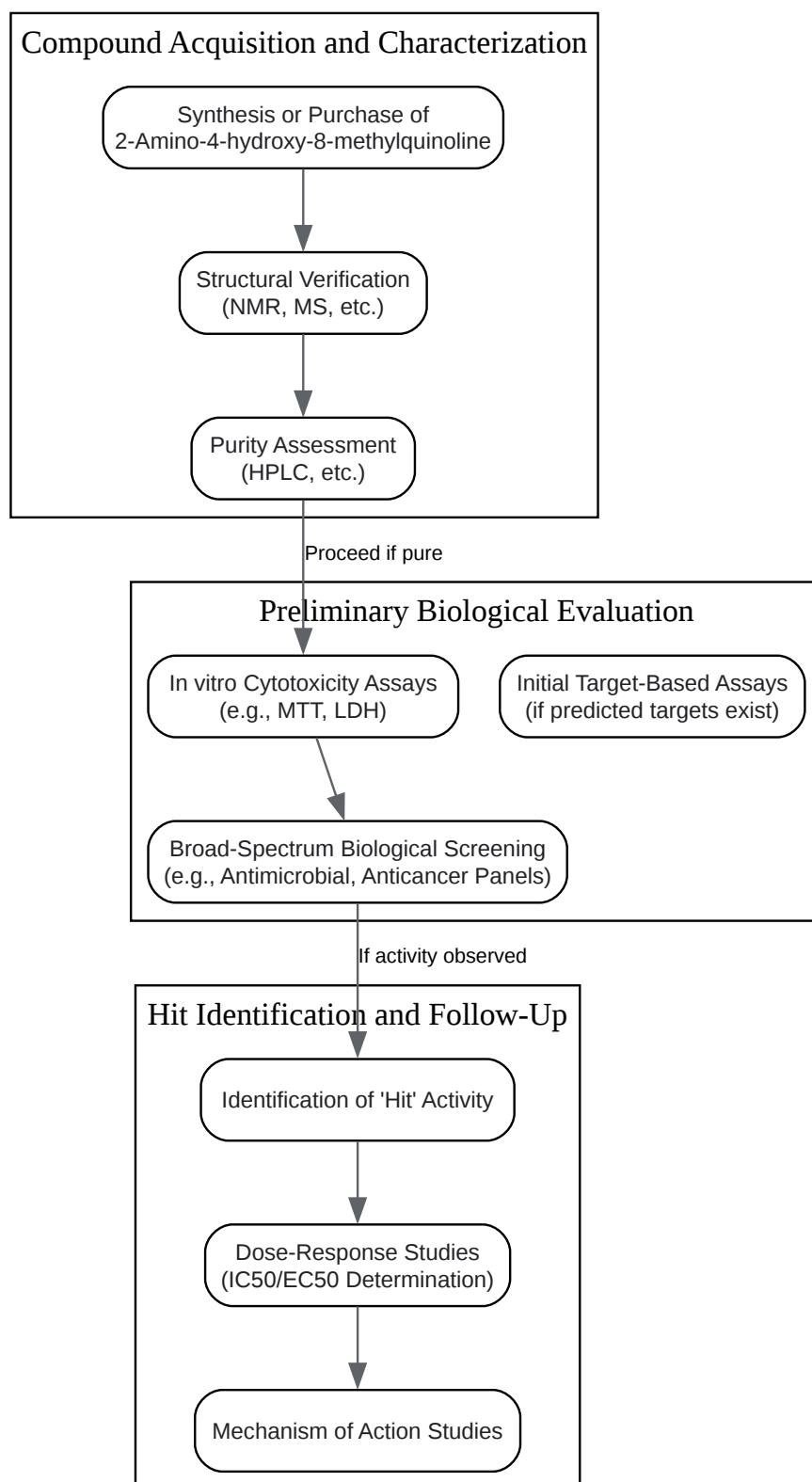
The core requirements for detailed experimental protocols and the visualization of signaling pathways cannot be fulfilled due to the absence of relevant scientific studies.

Future Research Directions

The lack of data on **2-Amino-4-hydroxy-8-methylquinoline** presents an opportunity for novel research. Potential areas of investigation could include:

- **Synthesis and Characterization:** Development and publication of a robust synthetic route and full characterization of the compound's physicochemical properties.
- **Biological Screening:** Evaluation of its activity in various biological assays, such as antimicrobial, anticancer, or enzyme inhibition screens.
- **Computational Studies:** In silico modeling and docking studies to predict potential biological targets and guide experimental work.

To provide a logical framework for such future research, a generalized workflow for the initial investigation of a novel chemical compound is presented below.



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Caption: A generalized workflow for the initial investigation of a novel chemical compound.

Conclusion

While **2-Amino-4-hydroxy-8-methylquinoline** is a chemically defined and available molecule, it remains uncharacterized in the scientific literature. This technical brief provides the available foundational data. Any further understanding of its properties, particularly its biological activity and potential applications, will require primary research and development. Researchers interested in this compound have the opportunity to contribute novel findings to the field of medicinal chemistry.

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